

Application Notes and Protocols: Cobalt(II) Iodide Dihydrate in Coordination Chemistry

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Compound of Interest

Compound Name: Cobalt(2+);diiodide;dihydrate

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Introduction

Cobalt(II) iodide (CoI_2), particularly in its dihydrate form ($\text{CoI}_2 \cdot 2\text{H}_2\text{O}$), is a versatile precursor in coordination chemistry. Its utility stems from the diverse coordination geometries and magnetic properties exhibited by its complexes.^{[1][2][3][4]} This document provides detailed application notes and experimental protocols for the use of cobalt(II) iodide dihydrate in the synthesis of coordination compounds, with a focus on their potential applications in materials science and as precursors for bioactive molecules.

Cobalt(II) iodide is an inorganic compound with the formula CoI_2 .^[5] The anhydrous form is a black hexagonal crystalline solid, while the hydrated forms can appear reddish.^{[6][7]} It is soluble in water and other polar solvents, forming solutions containing hydrated cobalt complexes.^{[6][7][8]}

Physicochemical Properties of Cobalt(II) Iodide

A summary of the key physicochemical properties of cobalt(II) iodide is presented in Table 1. This data is essential for handling, storage, and for designing synthetic strategies.

Property	Value	Reference
Chemical Formula	CoI ₂	[5]
Molar Mass (Anhydrous)	312.7421 g/mol	[5]
Molar Mass (Hexahydrate)	420.83 g/mol	[5]
Appearance (Anhydrous α-form)	Black hexagonal crystals	[5]
Appearance (Anhydrous β-form)	Yellow powder	[5]
Density (Anhydrous α-form)	5.584 g/cm ³	[5]
Melting Point (Anhydrous α-form)	515-520 °C (under vacuum)	[5]
Boiling Point (Anhydrous)	570 °C	[5]
Solubility in Water	67.0 g/100 mL	[5]
Magnetic Susceptibility (χ)	+10,760·10 ⁻⁶ cm ³ /mol	[5]

Experimental Protocols

Caution: Cobalt compounds can be toxic and should be handled with appropriate personal protective equipment (PPE), including gloves and safety goggles. All syntheses should be performed in a well-ventilated fume hood. Due to the hygroscopic nature of cobalt(II) iodide, reactions are often best performed under an inert atmosphere (e.g., nitrogen or argon).[1]

Synthesis of Tetrahedral Cobalt(II) Complexes with N-Donor Ligands

This protocol describes the synthesis of a representative tetrahedral cobalt(II) complex with pyridine, a common N-donor ligand. The resulting complexes are often colored and can exhibit interesting magnetic properties.[1][9]

Protocol 3.1.1: Synthesis of Diodobis(pyridine)cobalt(II), [CoI₂(py)₂]

Materials:

- Cobalt(II) iodide dihydrate ($\text{CoI}_2 \cdot 2\text{H}_2\text{O}$)
- Pyridine (py)
- Toluene
- Acetonitrile (anhydrous)
- Cobalt metal powder (for in situ preparation of anhydrous CoI_2)
- Iodine (crystalline)

Procedure for in situ preparation of anhydrous CoI_2 (if not using the dihydrate directly):

- In a Schlenk flask under an inert atmosphere, add an excess of cobalt metal powder to a solution of crystalline iodine (1 mmol, 0.254 g) in acetonitrile.[\[1\]](#)
- Stir the mixture until the color of iodine disappears, indicating the formation of cobalt(II) iodide.
- Remove the acetonitrile under vacuum at 120 °C for 3 hours to obtain dry CoI_2 .[\[1\]](#)

Synthesis of $[\text{CoI}_2(\text{py})_2]$:

- To a Schlenk flask containing anhydrous CoI_2 (1 mmol), add 25 mL of toluene.[\[1\]](#)
- Add pyridine (2 mmol, 0.158 g) to the suspension.[\[1\]](#)
- Seal the flask and heat the mixture in an oil bath at 130 °C until the CoI_2 completely dissolves, resulting in a blue solution.[\[1\]](#)
- Slowly cool the reaction mixture to room temperature (e.g., at a rate of 10 °C per hour) to facilitate the formation of blue, needle-shaped crystals.[\[1\]](#)
- Isolate the crystals by filtration, wash with a small amount of cold toluene, and dry under vacuum.

Expected Yield: ~88%[\[1\]](#)

Characterization Data for $[\text{CoI}_2(\text{py})_2]$:

- Elemental Analysis (Calcd. for $\text{C}_{10}\text{H}_{10}\text{CoI}_2\text{N}_2$): C, 25.50%; H, 2.14%; N, 5.95%[\[1\]](#)
- Selected IR bands (ATR, ν , cm^{-1}): 1604 (vs, C=N stretch), 1442 (vs), 1061 (vs), 756 (vs), 691 (vs), 642 (vs)[\[1\]](#)

Synthesis of Cobalt(II) Complexes with Schiff Base Ligands

Schiff base ligands are versatile and can form stable complexes with a variety of metal ions, including cobalt(II). These complexes are of interest for their catalytic activity and potential biological applications.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Protocol 3.2.1: General Synthesis of a Cobalt(II) Schiff Base Complex

Materials:

- Cobalt(II) iodide dihydrate ($\text{CoI}_2 \cdot 2\text{H}_2\text{O}$) or Cobalt(II) chloride hexahydrate ($\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$) as an alternative starting material.
- Schiff base ligand (e.g., derived from the condensation of an aldehyde and a primary amine)
- Ethanol or Methanol

Procedure:

- Dissolve the Schiff base ligand (e.g., 0.5 mmol) in hot methanol or ethanol (10 mL).[\[12\]](#)
- In a separate flask, dissolve cobalt(II) iodide dihydrate or another cobalt(II) salt (e.g., 0.5 mmol of $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) in water or methanol (10 mL).[\[12\]](#)
- Slowly add the metal salt solution to the hot ligand solution with constant stirring.[\[12\]](#)
- A colored precipitate will often form immediately or upon cooling.

- Continue stirring the reaction mixture at room temperature for about an hour to ensure complete reaction.[\[12\]](#)
- Collect the precipitate by filtration, wash with the solvent used for the synthesis, and dry in a desiccator.

Data Presentation: Properties of Synthesized Cobalt(II) Iodide Complexes

The following tables summarize key data for representative cobalt(II) iodide coordination compounds, facilitating comparison of their properties.

Table 2: Selected Bond Lengths and Angles for $[\text{CoI}_2(\text{dpp-BIAN})]\cdot\text{MeCN}$ (I) and $[\text{CoI}_2(\text{py})_2]$ (II) [\[1\]](#)

Parameter	Complex I	Complex II
Co–N bond length (Å)	2.073(3), 2.090(3)	2.041(7)
Co–I bond length (Å)	2.5343(7), 2.5346(6)	2.5643(11)
N–Co–N angle (°)	81.24(12)	106.7(4)
I–Co–I angle (°)	109.33(2)	115.80(7)
N–Co–I angle (°)	112.49(9) - 117.61(9)	108.0(2), 109.0(2)

Table 3: Magnetic Properties of Selected Cobalt(II) Complexes

Complex	Magnetic Moment (μ_{eff}) [B.M.]	Geometry	Reference
High-spin Octahedral Co(II)	4.6 - 5.3	Octahedral	[4]
High-spin Tetrahedral Co(II)	4.3 - 4.7	Tetrahedral	[13]
Low-spin Octahedral Co(II)	1.92 - 2.47	Octahedral	[13]
Square Planar Co(II)	2.25 (example value)	Square Planar	[13]
[CoI ₂ (Mes-DAD)]	D = 17.2 cm ⁻¹ , zJ = -0.78 cm ⁻¹	Tetrahedral	[2]

Applications in Drug Development and Catalysis

Cobalt complexes are being investigated for their therapeutic potential, acting through mechanisms such as protein inhibition and bioreductive activation.[14] While research often employs various cobalt precursors, the fundamental coordination chemistry principles are transferable. The ability of cobalt to exist in multiple oxidation states is key to its biological activity.[15]

Modes of Action of Bioactive Cobalt Complexes

The diagram below illustrates the general mechanisms by which cobalt complexes can exert biological effects. This provides a conceptual framework for designing new cobalt-based therapeutics.

Caption: Modes of action for bioactive cobalt complexes.[14]

Catalytic Applications

Cobalt complexes are effective catalysts in a range of organic transformations, including hydroformylation and Pauson-Khand reactions.[16][17][18] The catalytic cycle often involves changes in the oxidation state and coordination number of the cobalt center.

The following diagram illustrates a simplified catalytic cycle for a cobalt-catalyzed reaction.

Caption: A generalized catalytic cycle for a cobalt-catalyzed cross-coupling reaction.

Conclusion

Cobalt(II) iodide dihydrate is a valuable and accessible starting material for the synthesis of a wide array of coordination complexes. The protocols and data presented herein provide a foundation for researchers to explore the rich coordination chemistry of cobalt and to develop novel materials and potential therapeutic agents. The versatility in coordination geometry, oxidation state, and ligand design allows for the fine-tuning of the physicochemical properties of the resulting complexes for specific applications. Further research into the catalytic and biological activities of complexes derived from cobalt(II) iodide is a promising area of investigation.

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